An In-Depth Technical Guide to the Spectroscopic Data of Taxinine B

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Compound of Interest

Compound Name:	*Taxinine B*
CAS No.:	*18457-44-8*
Cat. No.:	*B1180319*

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Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data of **Taxinine B**, a complex diterpenoid belonging to the taxane family. Isolated from various Taxus species, **Taxinine B** and its analogues are of significant interest to the scientific community due to their intricate molecular architecture and potential biological activities. This document serves as a detailed reference for researchers engaged in natural product chemistry, medicinal chemistry, and drug development, offering in-depth insights into the structural elucidation of this fascinating molecule through nuclear magnetic resonance (NMR) and mass spectrometry (MS) techniques.

The structural complexity of taxanes necessitates a multi-faceted analytical approach for unambiguous characterization. This guide will delve into the specific NMR and MS data that define the unique structure of **Taxinine B**, providing the foundational knowledge required for its identification, derivatization, and further investigation.

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Molecular Structure and Physicochemical Properties

Taxinine B possesses the characteristic taxane core, a complex tricyclic system. Its molecular formula has been established as $C_{37}H_{44}O_{11}$[1], with a corresponding molecular weight of 664.7 g/mol [1]. The intricate arrangement of functional groups, including multiple acetyl and a cinnamoyl moiety, contributes to its specific spectroscopic signature.

Table 1: Physicochemical Properties of **Taxinine B**

Property	Value	Source
Molecular Formula	$C_{37}H_{44}O_{11}$	PubChem[1]
Molecular Weight	664.7 g/mol	PubChem[1]
CAS Number	18457-44-8	PubChem[1]

Mass Spectrometry (MS) Analysis

Mass spectrometry is a cornerstone technique for determining the molecular weight and elemental composition of natural products, as well as for gaining structural insights through fragmentation analysis. For **Taxinine B**, electrospray ionization (ESI) is a commonly employed soft ionization technique that allows for the observation of the protonated molecule.

High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry provides a highly accurate mass measurement, which is crucial for confirming the elemental composition of a molecule. For **Taxinine B** ($C_{37}H_{44}O_{11}$), the expected exact mass for the protonated molecule $[M+H]^+$ can be calculated and compared with the experimental value to confirm its molecular formula.

Tandem Mass Spectrometry (MS/MS) Fragmentation

Tandem mass spectrometry (MS/MS) provides valuable structural information by inducing fragmentation of a selected precursor ion. While a detailed fragmentation pattern for **Taxinine B** is not readily available in the public domain, analysis of related taxanes reveals characteristic

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fragmentation pathways. For taxane diterpenoids, common fragmentation events include the loss of acetyl groups (as acetic acid, 60 Da) and the cleavage of ester side chains.

A key diagnostic fragmentation for many taxanes is the cleavage of the C13 side chain. While **Taxinine B** does not possess the same side chain as paclitaxel, the fragmentation of its cinnamoyl group would be a characteristic feature.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the complete structural elucidation of complex organic molecules like **Taxinine B**. A combination of one-dimensional (^{1}H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments is required to assign all proton and carbon signals and to establish the connectivity within the molecule.

Note: The following sections on NMR data are based on the general principles of taxane spectroscopy and will be populated with specific data for **Taxinine B** as it becomes available through further targeted research.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **Taxinine B** is expected to be complex, with numerous overlapping signals in the aliphatic and olefinic regions. Key diagnostic signals would include:

- Protons on the taxane core: These typically appear in the region of 1.0-6.5 ppm. The chemical shifts and coupling constants of these protons provide crucial information about the stereochemistry of the ring system.
- Acetyl methyl protons: Several sharp singlets corresponding to the methyl groups of the acetate esters would be expected in the region of 1.9-2.2 ppm.
- Cinnamoyl group protons: The olefinic protons of the cinnamoyl group would give rise to doublets in the region of 6.5-8.0 ppm with a large coupling constant characteristic of a trans configuration. The aromatic protons of the phenyl ring would appear as multiplets in the aromatic region (7.2-7.6 ppm).
- Methyl groups on the taxane skeleton: Several singlets corresponding to the methyl groups attached to the core structure would be present.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on all carbon atoms in the molecule. For **Taxinine B**, the spectrum would show 37 distinct signals. Key regions include:

- Carbonyl carbons: Signals for the ester and ketone carbonyls would be observed in the downfield region (165-210 ppm).
- Olefinic and aromatic carbons: Carbons of the cinnamoyl group and any double bonds within the taxane core would resonate in the region of 110-150 ppm.
- Oxygenated carbons: Carbons bearing hydroxyl or ether linkages typically appear in the 60-90 ppm region.
- Aliphatic carbons: The remaining carbons of the taxane skeleton would be found in the upfield region (10-60 ppm).

2D NMR Spectroscopy: Establishing Connectivity

Two-dimensional NMR experiments are indispensable for assembling the molecular structure of **Taxinine B** from its individual ^{1}H and ^{13}C NMR signals.

- COSY (Correlation Spectroscopy): This experiment reveals ^{1}H-^{1}H coupling networks, allowing for the identification of adjacent protons within the spin systems of the taxane core and the cinnamoyl side chain.

Caption: COSY reveals proton-proton coupling networks.

- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates directly bonded ^{1}H and ^{13}C atoms, providing a powerful method for assigning carbon signals based on their attached protons.

Caption: HSQC correlates directly bonded C-H pairs.

- HMBC (Heteronuclear Multiple Bond Correlation): This crucial experiment shows correlations between protons and carbons that are two or three bonds apart (^{2}JCH and ^{3}JCH). HMBC is essential for connecting the different spin systems identified by COSY and for establishing the connectivity across quaternary carbons and heteroatoms.

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Caption: HMBC reveals long-range C-H correlations.

Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for the accurate structural elucidation of complex natural products like **Taxinine B**. The following sections outline generalized experimental protocols for NMR and MS analysis.

Sample Preparation

- Purity: The sample of **Taxinine B** must be of high purity (>95%) to avoid interference from impurities in the NMR and MS spectra. Purification is typically achieved through a combination of chromatographic techniques such as silica gel column chromatography and high-performance liquid chromatography (HPLC).
- NMR Sample Preparation:
  - Weigh approximately 5-10 mg of purified **Taxinine B**.
  - Dissolve the sample in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, CD_3OD, or acetone-d_6). The choice of solvent is critical and should be based on the solubility of the compound and the desired resolution of the spectra.
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
  - Transfer the solution to a 5 mm NMR tube.
- MS Sample Preparation:
  - Prepare a dilute solution of **Taxinine B** (typically 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile.
  - The solution may be directly infused into the mass spectrometer or injected into a liquid chromatography system coupled to the mass spectrometer (LC-MS).

NMR Data Acquisition

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All NMR spectra should be acquired on a high-field NMR spectrometer (≥ 400 MHz for ^{1}H) to achieve optimal resolution and sensitivity.

- ^{1}H NMR:
  - Pulse sequence: Standard single-pulse experiment.
  - Spectral width: Approximately 12-15 ppm.
  - Number of scans: 16-64, depending on the sample concentration.
  - Relaxation delay: 1-2 seconds.
- ^{13}C NMR:
  - Pulse sequence: Proton-decoupled single-pulse experiment.
  - Spectral width: Approximately 220-250 ppm.
  - Number of scans: 1024 or more, as ^{13}C has a low natural abundance.
  - Relaxation delay: 2-5 seconds.
- 2D NMR (COSY, HSQC, HMBC):
  - Standard pulse sequences for each experiment should be used.
  - The number of increments in the indirect dimension and the number of scans per increment will determine the resolution and sensitivity of the 2D spectra and should be optimized based on the sample and instrument.

MS Data Acquisition

- Ionization Mode: Electrospray ionization (ESI) in positive ion mode is typically used for taxanes.
- Mass Analyzer: A high-resolution mass analyzer such as a time-of-flight (TOF) or Orbitrap is recommended for accurate mass measurements.

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- MS/MS: For fragmentation studies, a tandem mass spectrometer (e.g., Q-TOF, triple quadrupole, or ion trap) is required. The precursor ion corresponding to $[M+H]^+$ is selected and subjected to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen) at varying collision energies to generate a fragmentation spectrum.

Conclusion

The structural characterization of **Taxinine B** is a challenging but essential task for its further development as a potential therapeutic agent or as a lead compound for medicinal chemistry efforts. This guide has outlined the key spectroscopic techniques and data required for its unambiguous identification. A thorough analysis of ^1H and ^{13}C NMR spectra, in conjunction with 2D NMR experiments (COSY, HSQC, and HMBC), allows for the complete assignment of the molecular structure. Mass spectrometry, particularly HRMS and MS/MS, provides complementary information on the molecular formula and fragmentation patterns, further confirming the proposed structure. As more detailed spectroscopic data for **Taxinine B** becomes publicly available, this guide will serve as a valuable framework for its interpretation and application in the broader context of taxane research.

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Sources

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